

Europium(III) Chloride Hexahydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *EUROPIUM(III) CHLORIDE
HEXAHYDRATE*

Cat. No.: *B1143472*

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CAS Number: 13759-92-7

This technical guide provides an in-depth overview of **Europium(III) chloride hexahydrate** ($\text{EuCl}_3 \cdot 6\text{H}_2\text{O}$), a compound of significant interest in various scientific and industrial fields. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data, experimental protocols, and visualizations to support their work.

Core Properties and Data

Europium(III) chloride hexahydrate is a white to pale pink crystalline solid.[1] It is known for its hygroscopic nature, readily absorbing water from the atmosphere.[2][3] This compound is a key precursor in the synthesis of other europium salts and luminescent materials.[3]

Physicochemical Data

The key quantitative properties of **Europium(III) chloride hexahydrate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	$\text{EuCl}_3 \cdot 6\text{H}_2\text{O}$	[1][3]
Molecular Weight	366.41 g/mol	[4]
Appearance	White to pale pink crystalline solid	[1]
Density	4.89 g/cm ³ at 20 °C	[2]
Melting Point	Decomposes upon heating	[2][3]
Boiling Point	Not applicable (decomposes)	
Solubility in Water	Highly soluble	[1]

Thermal Decomposition

Europium(III) chloride hexahydrate does not have a defined melting or boiling point under standard atmospheric conditions. Instead, it undergoes thermal decomposition, losing its water of hydration in a stepwise manner upon heating. The final decomposition product is typically Europium oxychloride (EuOCl).

Applications in Research and Development

Europium(III) chloride hexahydrate is a versatile compound with a range of applications stemming from the unique luminescent properties of the Europium(III) ion.

- **Luminescent Materials:** It is a crucial starting material for the synthesis of red-emitting phosphors used in lighting and display technologies.
- **Biomedical Imaging and Assays:** Europium complexes are used as luminescent probes in bioimaging and immunoassays due to their long luminescence lifetimes and sharp emission bands.
- **Catalysis:** It can be used as a catalyst in various organic synthesis reactions.
- **Precursor for Europium Compounds:** It serves as a convenient and water-soluble source of Eu^{3+} ions for the preparation of other europium-containing materials.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **Europium(III) chloride hexahydrate**.

Synthesis of a Luminescent Europium(III) Complex

This protocol describes the synthesis of a luminescent europium(III) complex with an organic ligand, a common application of the title compound.

Materials:

- **Europium(III) chloride hexahydrate** ($\text{EuCl}_3 \cdot 6\text{H}_2\text{O}$)
- Organic ligand (e.g., a β -diketonate such as 2,2,6,6-tetramethyl-3,5-heptanedione, tmh)
- 2,2'-bipyridine (bpy)
- Sodium hydroxide (NaOH)
- Absolute ethanol
- Distilled water

Procedure:

- **Ligand Solution Preparation:** Prepare a solution of the β -diketonate ligand (e.g., 2.1 mmol of tmh) in absolute ethanol (7.5 mL). To this, add a stoichiometric amount of 0.10 M sodium hydroxide (21 mL).
- **Co-ligand Solution Preparation:** In a separate flask, dissolve the co-ligand (e.g., 0.70 mmol of 2,2'-bipyridine) in absolute ethanol (7.5 mL) with stirring.
- **Mixing:** Pour the co-ligand solution into the β -diketonate solution and stir the mixture for 30 minutes.
- **Europium Solution Preparation:** Dissolve **Europium(III) chloride hexahydrate** (0.70 mmol, 0.26 g) in distilled water (5 mL) by gently swirling the mixture.

- **Complexation:** Add the europium salt solution dropwise to the stirring ligand solution using a Pasteur pipette.
- **Precipitation and Isolation:** A precipitate of the europium complex will form. Continue stirring for a designated period (e.g., 1 hour).
- **Filtration and Washing:** Collect the precipitate by vacuum filtration. Wash the solid product three times with cold distilled water (10 mL portions).
- **Drying:** Transfer the product to a watch glass and dry it in a desiccator.

Toxicity Assessment in a Biological System (Adapted from a rodent study)

This protocol outlines a general procedure for assessing the in vivo toxicity of **Europium(III) chloride hexahydrate**.

Materials:

- **Europium(III) chloride hexahydrate**
- Vehicle (e.g., sterile water for injection)
- Test subjects (e.g., laboratory rats)
- Gavage needles
- Standard laboratory equipment for animal housing, weighing, and observation.
- Equipment for hematological and clinical biochemistry analysis.

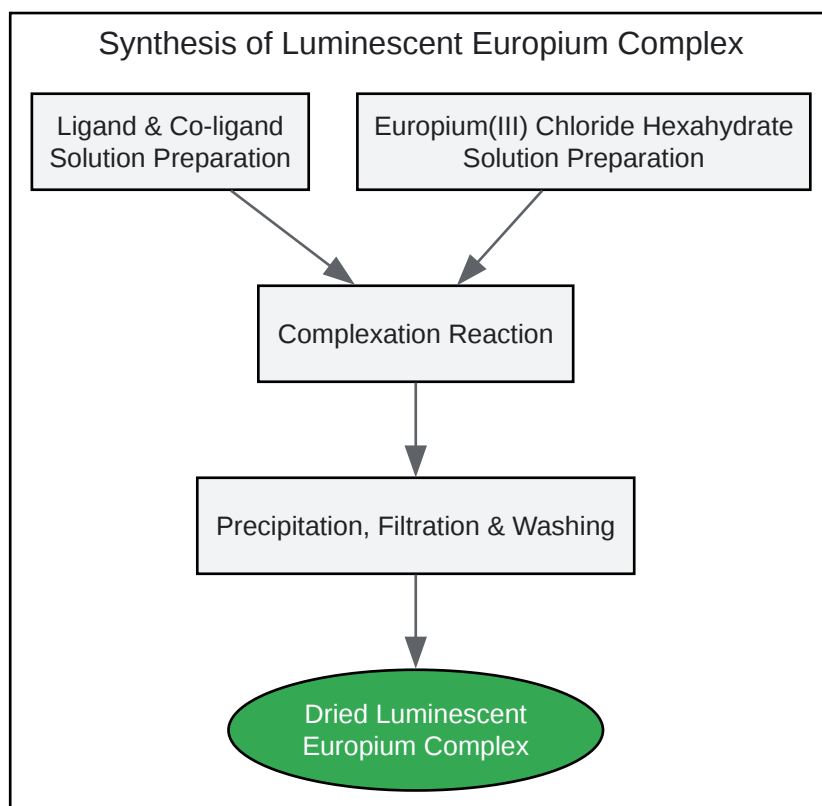
Procedure:

- **Dose Preparation:** Prepare solutions of **Europium(III) chloride hexahydrate** in the chosen vehicle at various concentrations (e.g., 0, 40, 200, 1000 mg/kg body weight). The '0' mg/kg group will serve as the control and receive only the vehicle.

- **Animal Acclimatization:** Acclimate the test subjects to the laboratory conditions for a specified period (e.g., one week) before the start of the study.
- **Administration:** Administer the prepared doses to the respective groups of animals daily via oral gavage for a set duration (e.g., 28 consecutive days).
- **Monitoring:** Throughout the study, monitor and record key parameters such as body weight, food and water consumption, and any clinical signs of toxicity.
- **Terminal Procedures:** At the end of the administration period, collect blood samples for hematological and clinical biochemistry analysis.
- **Necropsy and Histopathology:** Perform a gross necropsy on all animals. Collect selected organs (e.g., liver, kidneys, spleen, stomach) for histopathological examination.
- **Data Analysis:** Analyze the collected data to determine any dose-dependent effects and to establish a no-observed-adverse-effect level (NOAEL).

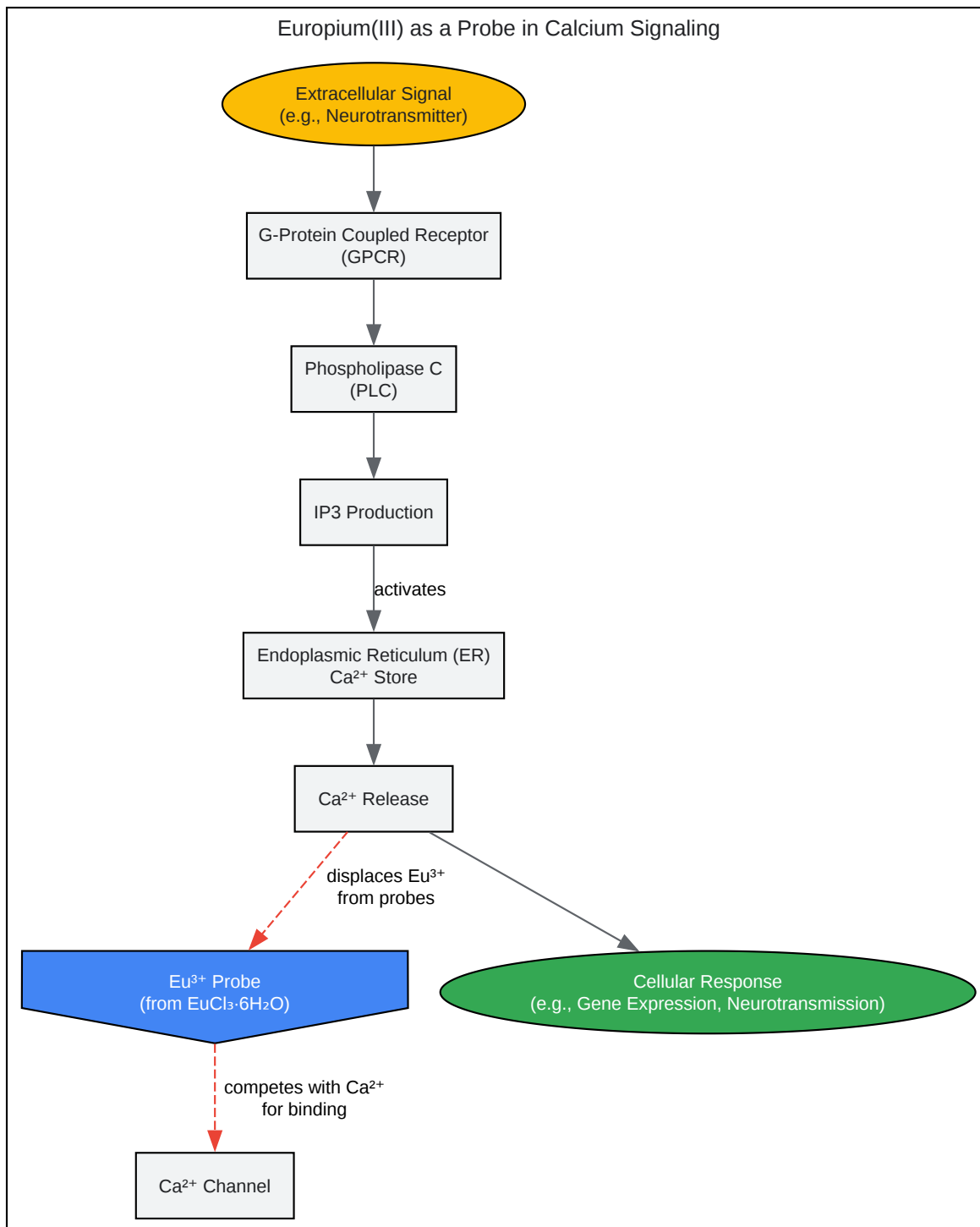
Visualizations

The following diagrams illustrate key concepts related to the use of **Europium(III) chloride hexahydrate** in research.



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Caption: Workflow for the synthesis of a luminescent europium complex.



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Caption: Europium(III) ions as probes in cellular calcium signaling pathways.

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